

Application Notes and Protocols for Ivermectin Stock Solution Preparation in Cell Culture

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Compound of Interest

Compound Name: Iveme

Cat. No.: B1236460

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Abstract

Ivermectin, a macrocyclic lactone derived from *Streptomyces avermitilis*, is a broad-spectrum anti-parasitic agent widely used in both veterinary and human medicine.[1][2] Beyond its anti-parasitic activity, recent preclinical studies have shown its potential as an anti-viral and anti-cancer agent, inhibiting proliferation and inducing programmed cell death in various cancer cell lines.[3][4] Proper preparation of Ivermectin stock solutions is critical for obtaining reproducible and accurate results in in-vitro cell culture experiments. This document provides a detailed protocol for the preparation, storage, and handling of Ivermectin stock solutions for research use.

Safety Precautions

Ivermectin, in its pure, solid form, is a hazardous substance. It is crucial to handle the compound in accordance with safety data sheets (SDS) to minimize exposure and risk.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a laboratory coat, safety glasses with side shields or goggles, and chemical-resistant gloves.[5]
- **Handling:** Handle Ivermectin powder in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust particles. Avoid contact with eyes, skin, and clothing. [6] After handling, wash hands and any exposed skin thoroughly.[6]

- Disposal: Dispose of Ivermectin waste and contaminated materials according to local, state, and federal regulations.[\[7\]](#)

Quantitative Data Summary

Solubility of Ivermectin

Ivermectin is practically insoluble in water but is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is the most common solvent for preparing high-concentration stock solutions for cell culture.

Solvent	Molecular Weight (g/mol)	Solubility (at 25°C)	Molar Concentration (at Max Solubility)
Dimethyl Sulfoxide (DMSO)	875.09	70-100 mg/mL	~80-114 mM
Ethanol	875.09	20-28 mg/mL	~23-32 mM
Dimethylformamide (DMF)	875.09	~3 mg/mL	~3.4 mM
Water	875.09	Insoluble	N/A

Data compiled from multiple sources.[\[1\]](#)[\[5\]](#)[\[7\]](#)

Recommended Storage and Stability

Proper storage is essential to maintain the potency of Ivermectin.

Form	Storage Temperature	Stability	Notes
Solid (Lyophilized Powder)	-20°C (desiccated)	≥ 24 months	Protect from light.
Stock Solution in DMSO (e.g., 10 mM)	-20°C	2 weeks to 3 months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles. [5] [8]
-80°C	Up to 2 years	For long-term storage, -80°C is recommended. [9]	

Typical Working Concentrations

The effective concentration of Ivermectin can vary significantly depending on the cell line and the specific assay. It is recommended to perform a dose-response curve to determine the optimal concentration for your experimental model.

Cell Line / Application	Assay Type	Effective Concentration Range	Reference
HeLa (Cervical Cancer)	Cell Proliferation / Apoptosis	2.5 - 20 μ M	[4]
Breast Cancer (MCF-7, MDA-MB-231)	Cell Viability / Clonogenicity	5 μ M	[4]
Ovarian Cancer (SKOV-3)	Cell Viability / Clonogenicity	5 μ M	[4]
Urothelial Carcinoma Cells	Growth Inhibition / Apoptosis	Not specified	[10]
Anti-viral (SARS-CoV-2, in vitro)	Inhibition of Replication	~2 μ M (IC50)	[5]
Clonorchis sinensis (in vitro)	Larvicidal Effect	12.5 - 100 μ M	[11]

Experimental Protocol: Preparation of a 10 mM Ivermectin Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for cell culture experiments.

Materials

- Ivermectin powder (Molecular Weight: 875.09 g/mol)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile, light-protecting (amber) microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile filter tips

Calculation

To prepare a 10 mM stock solution, the required mass of Ivermectin needs to be calculated.

- Formula: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Convert Concentration: $10 \text{ mM} = 0.01 \text{ mol/L}$
- Example Calculation for 1 mL of 10 mM Stock:
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 875.09 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 8.75 \text{ mg}$

Therefore, to make 1 mL of a 10 mM stock solution, you need to weigh out 8.75 mg of Ivermectin powder.

Step-by-Step Procedure

- Weighing: In a chemical fume hood, carefully weigh 8.75 mg of Ivermectin powder using an analytical balance.
- Transfer: Transfer the weighed powder into a sterile amber microcentrifuge tube.
- Solubilization: Add 1 mL of sterile DMSO to the tube containing the Ivermectin powder.
- Dissolving: Close the tube tightly and vortex at room temperature until the powder is completely dissolved. The solution should be clear. Gentle warming may be applied if necessary, but avoid excessive heat.
- Sterilization (Optional): If required, the stock solution can be sterilized by passing it through a $0.22 \mu\text{m}$ syringe filter compatible with DMSO.
- Aliquoting: Dispense the 10 mM stock solution into smaller, single-use, sterile, and light-protecting cryovials (e.g., 20-50 μL aliquots). This prevents contamination and degradation from repeated freeze-thaw cycles.

- Storage: Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation. Store immediately at -20°C for short-term use (up to 3 months) or at -80°C for long-term storage.^{[5][9]}

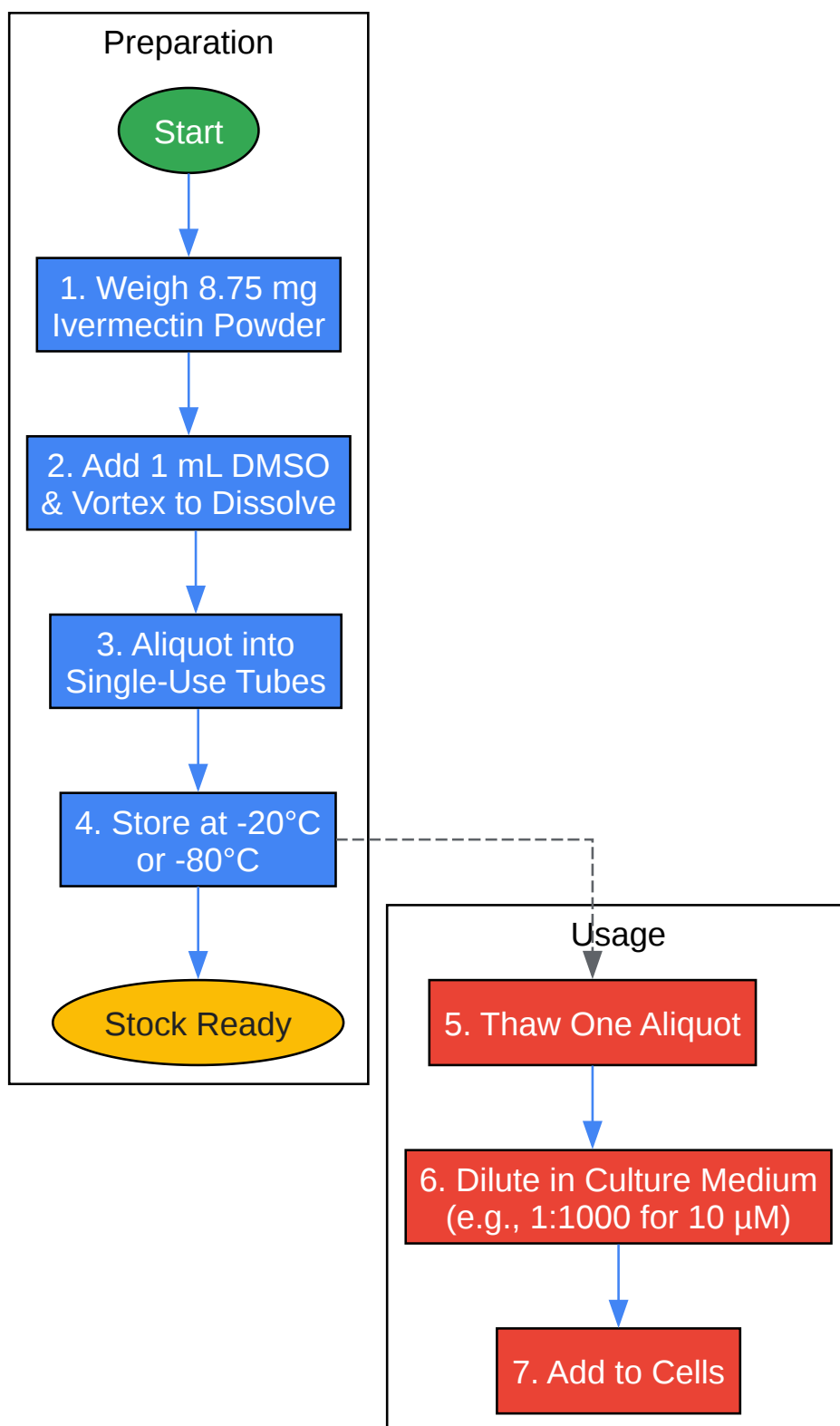
Preparing Working Solutions

To treat cells, the high-concentration DMSO stock must be diluted in cell culture medium to the final desired working concentration.

- Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1% (v/v), as higher concentrations can be toxic to cells.
- Example Dilution: To prepare a 10 µM working solution in 1 mL of medium from a 10 mM stock:
 - Use the formula: $C_1V_1 = C_2V_2$
 - $(10,000\ \mu\text{M}) * V_1 = (10\ \mu\text{M}) * (1000\ \mu\text{L})$
 - $V_1 = 1\ \mu\text{L}$
 - Add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium.

Visualizations

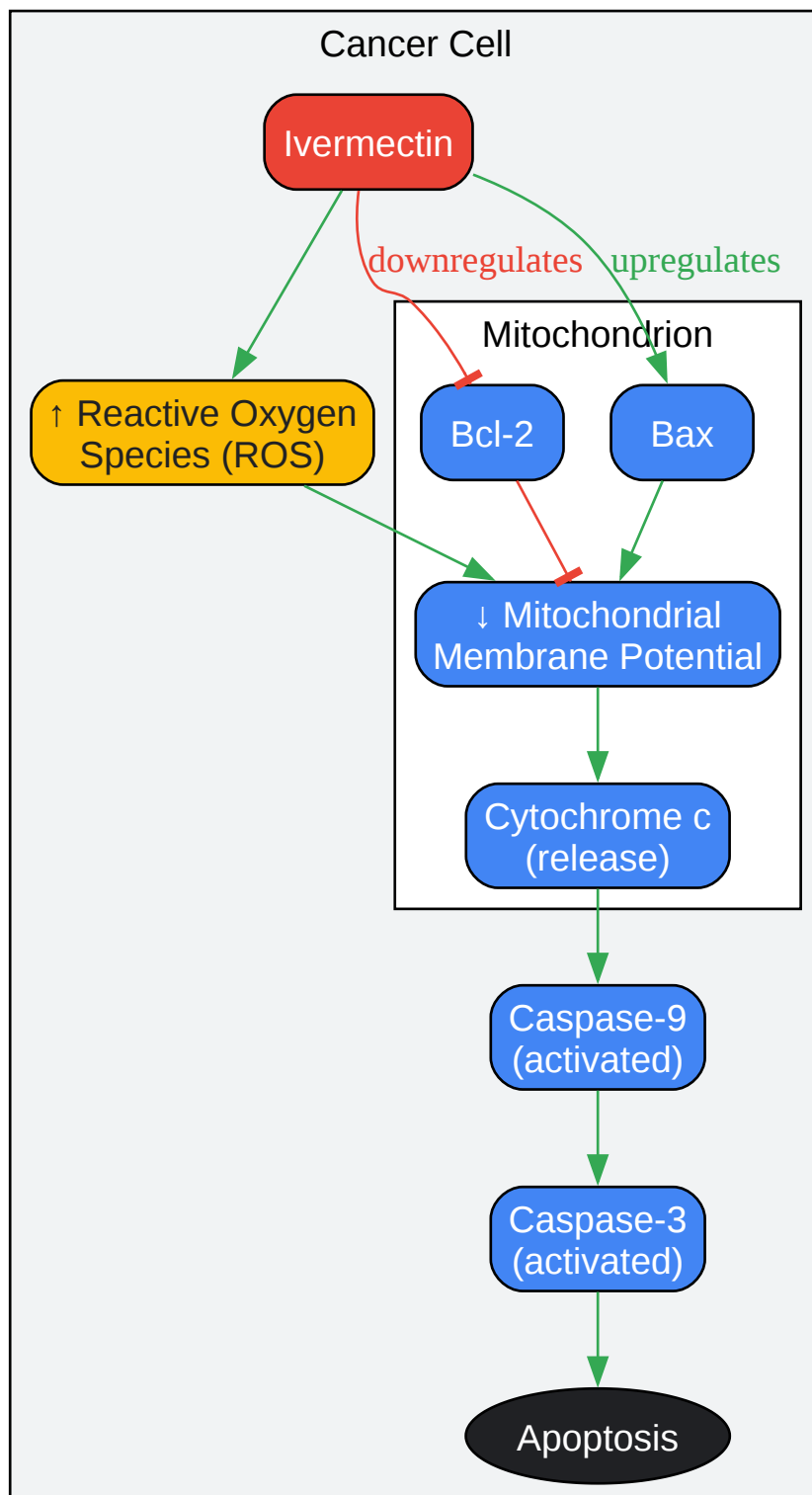
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing and using Ivermectin stock solution.

Signaling Pathway: Ivermectin-Induced Apoptosis in Cancer Cells



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Caption: Ivermectin's induction of mitochondria-mediated apoptosis.

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